

At a Glance: Key Differences Between 2-tert-Butylphenol and 4-tert-Butylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylphenol

Cat. No.: B3051182

[Get Quote](#)

Property	2-tert-Butylphenol	4-tert-Butylphenol
Structure	The tert-butyl group is at the ortho position relative to the hydroxyl group.	The tert-butyl group is at the para position relative to the hydroxyl group.
Physical State	Colorless to pale yellow liquid at room temperature.[1][2]	White solid at room temperature.[3]
Melting Point	-7 °C[2][4][5]	99.5 °C[3]
Boiling Point	224 °C[2][4][5]	239.8 °C[3]
Endocrine Activity	Exhibits antagonistic effects on human estrogen receptor α (ER α) and androgen receptor (AR).[6]	Known to have estrogenic activity.[3][7]
Primary Uses	Intermediate in the production of antioxidants (e.g., 2,6-di-tert-butylphenol) and fragrances.[4]	Used in the production of epoxy resins, polycarbonate resins, and phenolic resins.[3]

Physicochemical Properties

The positioning of the butyl group significantly influences the physical and chemical properties of these isomers.

Table 1: Physical and Chemical Properties of Butylphenol Isomers

Property	2-tert-Butylphenol	4-tert-Butylphenol	2-n-Butylphenol	4-n-Butylphenol	2-sec-Butylphenol
CAS Number	88-18-6[4]	98-54-4[3]	3180-09-4[8]	1638-22-8[6]	89-72-5
Molecular Formula	C ₁₀ H ₁₄ O[1][3][4]	C ₁₀ H ₁₄ O[1][3][4]	C ₁₀ H ₁₄ O[8][9]	C ₁₀ H ₁₄ O[6]	C ₁₀ H ₁₄ O
Molar Mass	150.22 g/mol[3][4]	150.221 g/mol [3]	150.22 g/mol [8][9]	150.22 g/mol [6]	150.22 g/mol
Appearance	Colorless oil or liquid[1][4]	White solid[3]	Colorless to pale yellow liquid[8]	Liquid[10]	Colorless to pale yellow liquid[11]
Melting Point	-7 °C[2][4][5]	99.5 °C[3]	-20 °C[8]	Not specified	-20 °C[11]
Boiling Point	224 °C[2][4][5]	239.8 °C[3]	235 °C[8]	Not specified	220-225 °C[11]
Density	0.978 g/cm ³ [4]	0.908 g/cm ³ (at 20 °C)[3]	Not specified	Not specified	Not specified
Solubility in Water	Moderately soluble/dissolves in basic water[1][4]	0.6 g/L (at 20 °C)[3]	276.4 mg/L (at 25 °C, est.)[8]	Not miscible[10][12]	Sparingly soluble[11]
pKa	Not specified	Not specified	Not specified	Not specified	Not specified

Spectroscopic Data

Spectrum Type	2-Butylphenol Isomers	4-Butylphenol Isomers
¹ H NMR	Data available for 2-sec-Butylphenol.[13]	Data available for 4-Butylphenol.[6]
¹³ C NMR	Data available for 2-Butylphenol.[9]	Data available for 4-tert-Butylphenol.[14]
Mass Spectrometry	GC-MS data available for 2-Butylphenol.[9][15]	GC-MS data available for 4-Butylphenol.[6]
IR Spectroscopy	Data available.	Data available for 4-Butylphenol.[6]

Biological Activity and Toxicological Profile

The biological activities of butylphenol isomers, particularly their endocrine-disrupting potential, are of significant interest. The substitution pattern on the phenol ring plays a crucial role in their interaction with biological receptors.

Endocrine-Disrupting Effects

Studies have shown that the position of the alkyl group is a key determinant of estrogenicity, with the para-substituted isomers generally exhibiting higher activity than ortho- or meta-isomers.[16][17]

- 4-tert-Butylphenol has been identified as an endocrine disruptor with estrogenic properties. [3][7][18] It can bind to and activate the estrogen receptor alpha (ERα), mimicking the effects of estrogen.[3]
- 2-tert-Butylphenol, in contrast, has demonstrated moderate antagonistic effects on both human estrogen receptor α (ERα) and the androgen receptor (AR) in a concentration-dependent manner.[6]

Cytotoxicity

The cytotoxic effects of butylphenol isomers have been evaluated in various cell lines.

Table 2: Toxicological Data for Butylphenol Isomers

Parameter	2-tert-Butylphenol	4-tert-Butylphenol	2-n-Butylphenol	4-n-Butylphenol	2-sec-Butylphenol
Oral LD50 (rat)	440 mg/kg[19]	3250 mg/kg[20]	634 mg/kg[8]	Not specified	Not specified
Dermal LD50 (rabbit)	Not specified	2318 mg/kg[21]	Not determined[8]	Not specified	Not specified
Hazards	Causes skin burns, harmful if swallowed or inhaled.[19]	Irritant, potential endocrine disruptor, depigmenting properties.[3]	Not specified	Questionable carcinogen. [10][12]	Corrosive, severe skin and eye irritant.[11][22]

Experimental Protocols

MTT Assay for Cytotoxicity Assessment

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.

Principle: In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT to purple formazan crystals.[2][10] The amount of formazan produced is proportional to the number of living cells, which can be quantified by measuring the absorbance of the solubilized crystals.[19]

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 2×10^4 cells/well and incubate for 16-24 hours to allow for attachment.[1]
- **Compound Treatment:** Treat the cells with various concentrations of the test compounds (e.g., **2-butylphenol** and 4-butylphenol isomers) and incubate for a specified period (e.g., 24, 48, or 72 hours).[1]

- **MTT Addition:** After incubation, remove the treatment medium and add 50 μ L of MTT solution (typically 5 mg/mL in phosphate-buffered saline) to each well. Incubate for 4 hours at 37°C. [\[1\]](#)
- **Formazan Solubilization:** Remove the MTT solution and add 150 μ L of a solubilizing agent, such as dimethyl sulfoxide (DMSO), to each well to dissolve the formazan crystals. [\[1\]](#)[\[19\]](#)
- **Absorbance Measurement:** Measure the absorbance of the solution in each well using a microplate reader at a wavelength of 570 nm. [\[1\]](#)[\[2\]](#) A reference wavelength of 630 nm can be used to subtract background absorbance. [\[23\]](#)

Yeast Estrogen Screen (YES) Assay for Estrogenic Activity

The YES assay is a reporter gene assay that utilizes genetically modified yeast (*Saccharomyces cerevisiae*) to detect substances with estrogenic activity.

Principle: The yeast strain is co-transformed with a human estrogen receptor (hER) gene and an expression plasmid containing estrogen response elements (EREs) coupled to a reporter gene (e.g., lacZ for β -galactosidase). [\[12\]](#) When an estrogenic compound binds to the hER, the receptor-ligand complex binds to the EREs, inducing the expression of the reporter gene. The resulting enzyme activity can be measured colorimetrically. [\[12\]](#)

Protocol:

- **Yeast Culture Preparation:** Prepare a liquid culture of the recombinant yeast strain.
- **Assay Setup:** In a 96-well plate, add the yeast culture, a growth medium, a chromogenic substrate for the reporter enzyme (e.g., CPRG for β -galactosidase), and serial dilutions of the test compounds.
- **Incubation:** Incubate the plate at 30°C for 3-7 days.
- **Measurement:** Monitor the color change in the wells. The intensity of the color, which is proportional to the estrogenic activity, can be quantified by measuring the absorbance at a specific wavelength (e.g., 540 nm for CPRG).

- **Data Analysis:** Construct dose-response curves and calculate the EC₅₀ values (the concentration that elicits 50% of the maximal response) to determine the estrogenic potency of the compounds relative to a standard estrogen like 17 β -estradiol.

Androgen Receptor (AR) Antagonism Assay

This assay is used to identify compounds that inhibit the binding of androgens to the androgen receptor and subsequent transcriptional activation.

Principle: A mammalian or yeast cell line is engineered to express the human androgen receptor (hAR) and a reporter gene (e.g., luciferase or CAT) under the control of an androgen-responsive promoter.[9][24] The cells are co-treated with a known AR agonist (e.g., dihydrotestosterone, DHT) and the test compound. A decrease in the reporter gene expression compared to the agonist-only control indicates AR antagonistic activity.[9]

Protocol:

- **Cell Culture and Transfection:** Culture a suitable cell line (e.g., CV-1) and transiently transfect with an hAR expression plasmid and a reporter plasmid containing an androgen-responsive element.[9]
- **Compound Treatment:** Treat the transfected cells with a fixed concentration of an AR agonist (e.g., DHT) and varying concentrations of the test compound.[9]
- **Incubation:** Incubate the cells for 24-48 hours.
- **Lysis and Reporter Assay:** Lyse the cells and measure the reporter enzyme activity (e.g., luciferase or CAT activity).
- **Data Analysis:** Plot the reporter activity against the concentration of the test compound to determine the IC₅₀ value (the concentration that causes 50% inhibition of the agonist-induced activity).[9]

Signaling Pathways and Experimental Workflows

Visualizing the molecular interactions and experimental processes can aid in understanding the mechanisms of action of these compounds.

Anticancer Signaling Pathway of 2,4-Di-tert-butylphenol (2,4-DTBP)

2,4-DTBP, a related compound, has been shown to induce apoptosis in cancer cells through the intrinsic pathway.

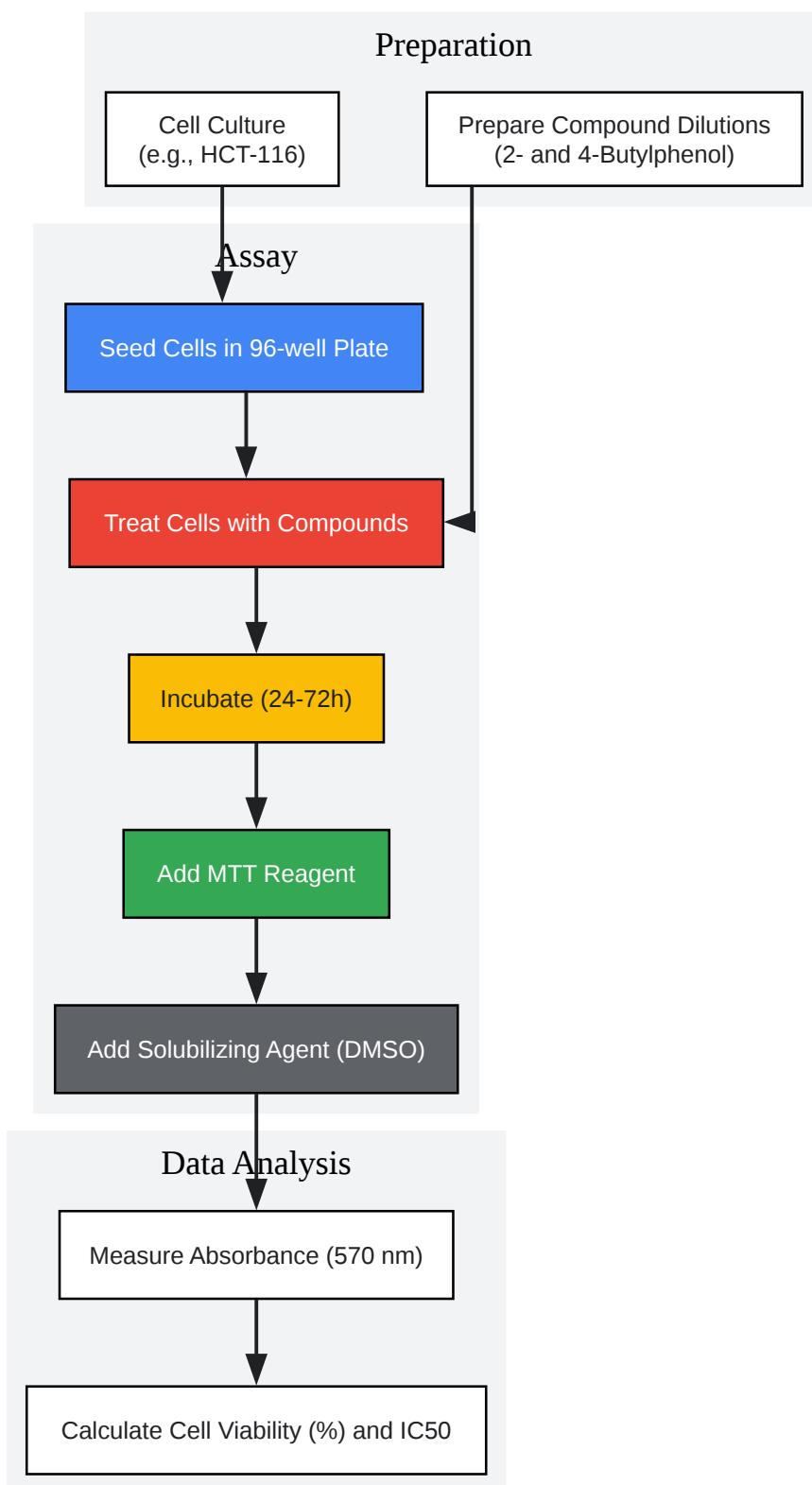


[Click to download full resolution via product page](#)

Caption: Proposed anticancer signaling pathway of 2,4-Di-tert-butylphenol.

Experimental Workflow for Cytotoxicity Assessment

The following diagram illustrates the general workflow for assessing the cytotoxicity of phenolic compounds using an MTT assay.



[Click to download full resolution via product page](#)

Caption: General workflow for an MTT-based cytotoxicity assay.

Conclusion

The isomeric position of the butyl group on the phenol ring profoundly impacts the physicochemical and biological properties of 2- and 4-butylphenol. 4-tert-Butylphenol is a solid with known estrogenic activity, making it a compound of interest in studies of endocrine disruption. In contrast, 2-tert-butylphenol is a liquid that exhibits antagonistic effects on both estrogen and androgen receptors. These differences underscore the importance of considering the specific isomeric structure when evaluating the biological effects and potential applications of butylphenols in research and drug development. Further comparative studies on the n-butyl and sec-butyl isomers are warranted to provide a more complete understanding of this class of compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bioactivity guided isolation and identification of phenolic compounds from Citrus aurantium L. with anti-colorectal cancer cells activity by UHPLC-Q-TOF/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biochemjournal.com [biochemjournal.com]
- 3. benchchem.com [benchchem.com]
- 4. Functional analysis of the human estrogen receptor using a phenotypic transactivation assay in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Evaluation of Three ISO Estrogen Receptor Transactivation Assays Applied to 52 Domestic Effluent Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Phenylphenols, biphenols, bisphenol-A and 4-tert-octylphenol exhibit alpha and beta estrogen activities and antiandrogen activity in reporter cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Endocrine-Disrupting Potential of Bisphenol A, Bisphenol A Dimethacrylate, 4-n-Nonylphenol, and 4-n-Octylphenol in Vitro: New Data and a Brief Review - PMC [pmc.ncbi.nlm.nih.gov]

- 8. A highly efficient and sensitive screening method for trans-activation activity of estrogen receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Evaluation of androgen receptor transcriptional activities of bisphenol A, octylphenol and nonylphenol in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 11. guidechem.com [guidechem.com]
- 12. Evaluation of in vitro assays for determination of estrogenic activity in the environment [www2.mst.dk]
- 13. Ligand Competition Binding Assay for the Androgen Receptor | Springer Nature Experiments [experiments.springernature.com]
- 14. [PDF] Natural Sources and Bioactivities of 2,4-Di-Tert-Butylphenol and Its Analogs | Semantic Scholar [semanticscholar.org]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 16. researchgate.net [researchgate.net]
- 17. Brunel University Research Archive: Structural features of alkylphenolic chemicals associated with estrogenic activity [bura.brunel.ac.uk]
- 18. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 19. The MTT Assay: Utility, Limitations, Pitfalls, and Interpretation in Bulk and Single-Cell Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Brief About Natural Sources and Bioactivities of 2 4-Di -Tert-Butylphenol [vinatiorganics.com]
- 21. 2-sec-butyl phenol, 89-72-5 [thegoodscentscompany.com]
- 22. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 23. MTT assay protocol | Abcam [abcam.com]
- 24. Cell-based assays for screening androgen receptor ligands - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [At a Glance: Key Differences Between 2-tert-Butylphenol and 4-tert-Butylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051182#comparing-2-butylphenol-and-4-butylphenol-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com